

Technical Support Center: Safe Disposal of 1-Dimethylamino-2-propanol Waste

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Dimethylamino-2-propanol**

Cat. No.: **B140979**

[Get Quote](#)

This guide provides essential information for the safe handling and disposal of **1-dimethylamino-2-propanol** (CAS No. 108-16-7) waste. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-dimethylamino-2-propanol**?

A1: **1-Dimethylamino-2-propanol** is classified as a hazardous chemical with multiple risk factors. It is a flammable liquid and vapor.[\[1\]](#)[\[2\]](#) It is harmful if swallowed and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#) Inhalation may also cause respiratory irritation.[\[1\]](#) The signal word for this chemical is "Danger".[\[1\]](#)

Q2: How should I classify waste containing **1-dimethylamino-2-propanol**?

A2: Any waste containing **1-dimethylamino-2-propanol** should be treated as hazardous waste.[\[4\]](#)[\[5\]](#) Under the Resource Conservation and Recovery Act (RCRA), generators of chemical waste are responsible for determining if their waste is hazardous.[\[4\]](#)[\[6\]](#) Given its properties (flammability and corrosivity), **1-dimethylamino-2-propanol** waste falls under federal and state hazardous waste regulations.[\[4\]](#)[\[7\]](#)

Q3: What is the standard procedure for disposing of **1-dimethylamino-2-propanol** waste?

A3: The standard procedure is to collect the waste in a designated, properly labeled, and sealed hazardous waste container.[\[5\]](#) This container must then be disposed of through an approved waste disposal plant or a certified hazardous waste contractor.[\[1\]\[5\]](#) Do not dispose of this chemical in regular trash or down the drain.[\[8\]\[9\]](#)

Q4: Can I neutralize or treat **1-dimethylamino-2-propanol** waste in the lab before disposal?

A4: In-lab neutralization is generally not recommended without specific protocols and approval from your institution's Environmental Health & Safety (EHS) office. The substance is incompatible with acids and strong oxidizing agents, and improper mixing can lead to dangerous reactions.[\[1\]\[10\]](#) On-site treatment of hazardous waste may require a permit.[\[6\]](#) The safest approach is to collect the untreated waste for professional disposal.

Q5: What personal protective equipment (PPE) is required when handling this waste?

A5: When handling **1-dimethylamino-2-propanol** waste, you must wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield to protect against splashes, and a lab coat.[\[1\]\[2\]](#) All handling of open containers should be conducted inside a certified chemical fume hood to avoid inhaling vapors.[\[1\]\[11\]](#)

Troubleshooting Guide

Issue: I have accidentally mixed **1-dimethylamino-2-propanol** waste with an acidic waste stream.

Solution:

- Do not add any other chemicals to the container. Mixing with acids can cause a strong reaction.
- Handle the container with extreme caution, assuming it is under pressure.
- If possible and safe to do so, place the container in secondary containment within a chemical fume hood.
- Immediately contact your institution's EHS or hazardous waste management office for emergency guidance.

- Clearly label the container with all its contents and mark it as "Incompatible Mixture - Potential Hazard."

Issue: My hazardous waste container for **1-dimethylamino-2-propanol** is leaking or damaged.

Solution:

- Immediately alert others in the area and restrict access.
- Wearing appropriate PPE, place the leaking container into a larger, compatible, and sealable secondary containment drum or bin.
- Use an inert absorbent material (such as sand, diatomite, or universal binders) to soak up any spilled liquid.^[9] Do not use combustible materials like sawdust on the spill.
- Report the incident to your EHS office and arrange for an immediate pickup of the compromised container and cleanup materials.

Data Presentation

Table 1: Chemical and Physical Properties of **1-Dimethylamino-2-propanol**

Property	Value
CAS Number	108-16-7
Molecular Formula	C ₅ H ₁₃ NO
Molecular Weight	103.16 g/mol [3]
Appearance	Colorless Liquid [1]
Boiling Point	121-127 °C [1]
Melting Point	-85 °C [1]
Flash Point	26 °C (78.8 °F)
Density	0.837 g/mL at 25 °C
pH	12.1 (100 g/L aqueous solution) [1]
Vapor Pressure	8 mmHg at 20 °C

Table 2: Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor [2]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed [2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage [2][3]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage [1]

Experimental Protocols

Protocol 1: Accumulation and Handling of 1-Dimethylamino-2-propanol Waste

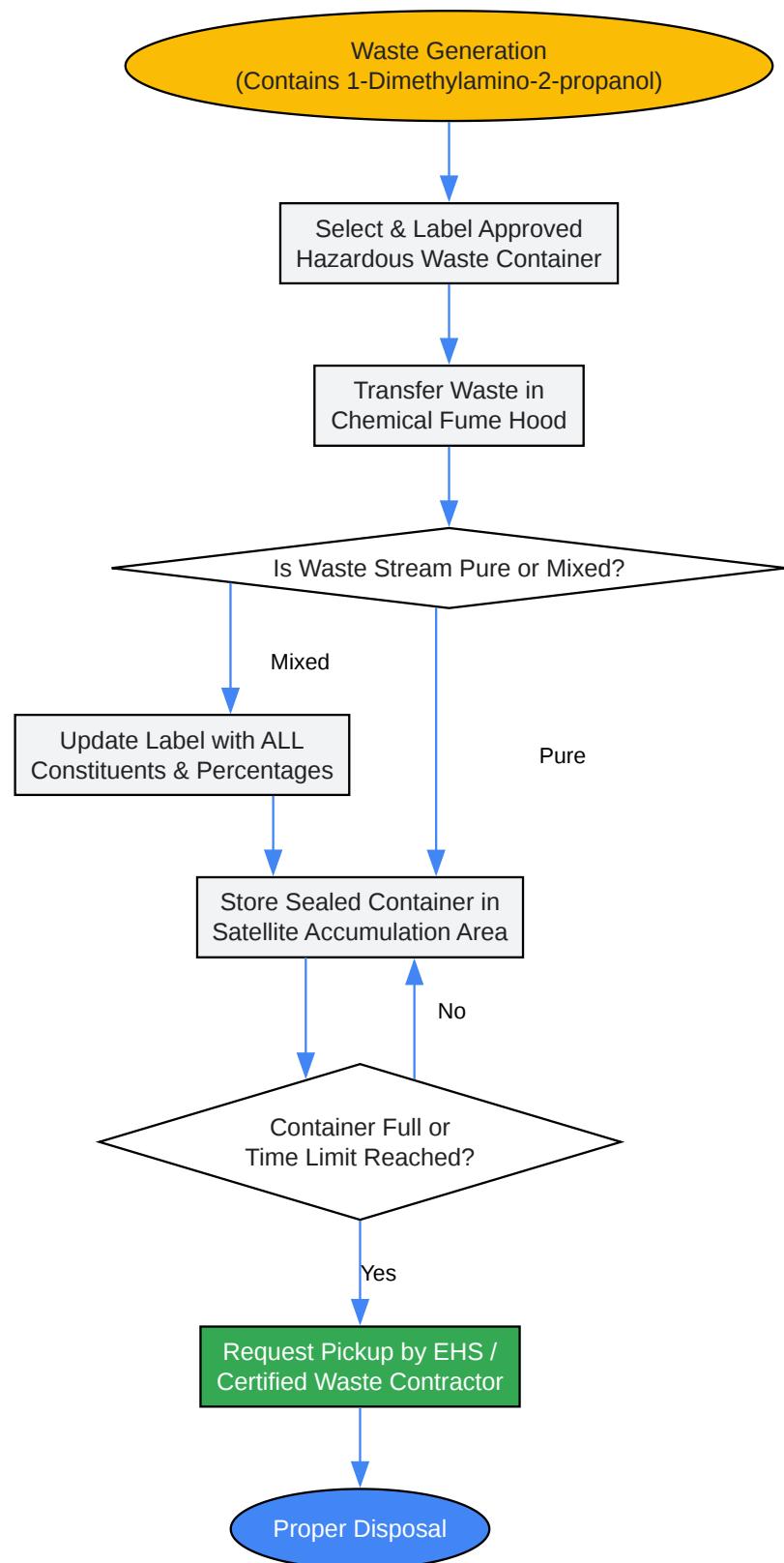
- Container Selection: Use only a designated, chemically compatible hazardous waste container provided by your institution's EHS office. Ensure the container has a screw-top cap and is in good condition.
- Labeling: Affix a hazardous waste label to the container before adding any waste. Fill out the label completely, listing "**1-Dimethylamino-2-propanol**" and any other constituents by their full chemical name.
- Waste Collection: Conduct all waste transfers inside a chemical fume hood. Use a funnel to prevent spills. Do not fill the container beyond 90% capacity to allow for vapor expansion.
- Segregation: Do not mix this waste with other waste streams, especially acidic or oxidizing waste, to prevent dangerous chemical reactions.[\[1\]](#)[\[10\]](#)
- Storage: Keep the waste container tightly closed when not in use.[\[2\]](#)[\[11\]](#) Store it in a designated, well-ventilated satellite accumulation area that is secure and away from heat or ignition sources.[\[10\]](#)[\[12\]](#)
- Disposal Request: Once the container is full or has reached the designated accumulation time limit (per institutional and RCRA guidelines), submit a request for pickup to your EHS or hazardous waste management office.

Protocol 2: Spill Response Protocol

- Immediate Actions:
 - Alert all personnel in the immediate vicinity and evacuate the area.
 - If the spill is large or if there is a fire risk, activate the nearest fire alarm and contact emergency services.
 - Remove all sources of ignition from the area.[\[1\]](#)[\[11\]](#)
- Assess the Spill:
 - From a safe distance, determine the extent of the spill. For small spills (typically <100 mL) that you are trained and equipped to handle, proceed with cleanup. For large spills, await the arrival of the emergency response team.

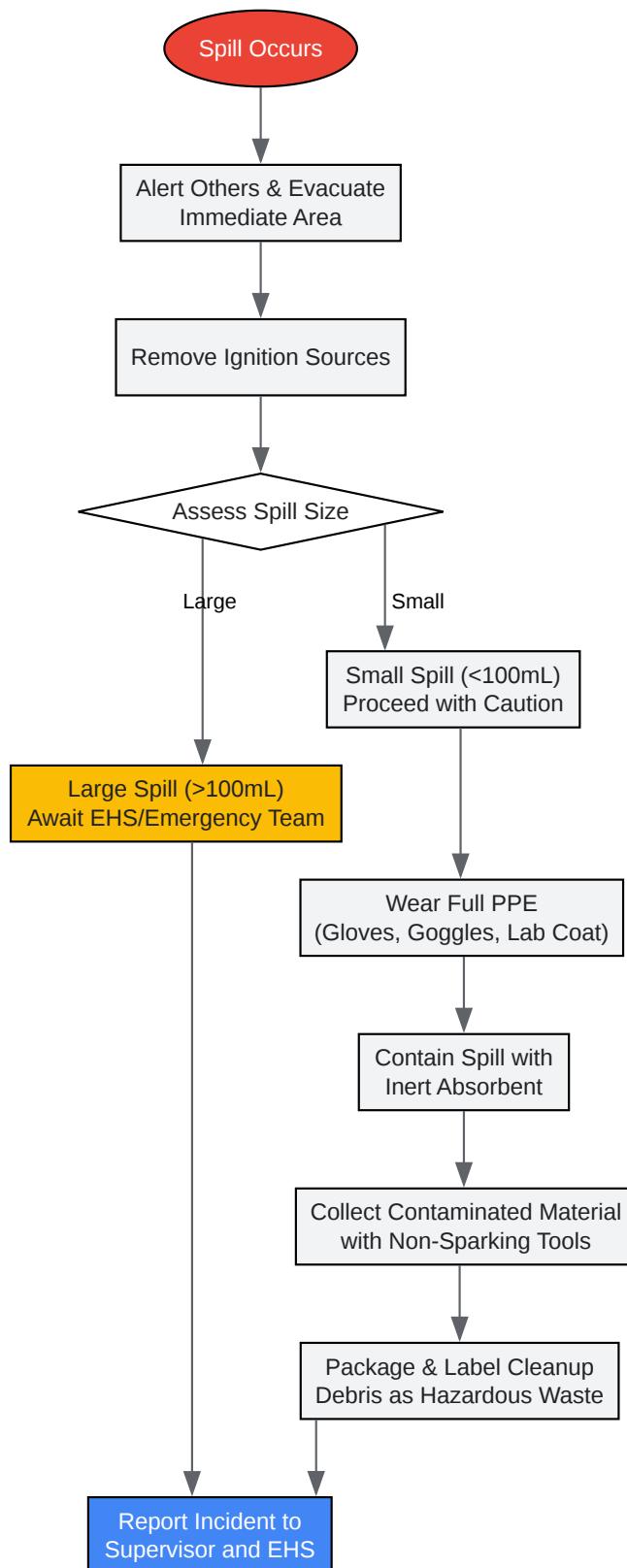
- Containment and Cleanup (Small Spills Only):
 - Don appropriate PPE: chemical-resistant gloves, splash goggles, a face shield, and a lab coat. Ensure the area is well-ventilated, preferably by using a chemical fume hood.
 - Contain the spill by creating a dike around the perimeter with an inert absorbent material (e.g., sand, clay, or commercial sorbent pads).
 - Carefully apply the absorbent material over the spill, working from the outside in.
 - Use non-sparking tools (e.g., plastic dustpan) to collect the saturated absorbent material.
[\[1\]](#)[\[11\]](#)
- Disposal of Cleanup Materials:
 - Place all contaminated materials (absorbent, gloves, etc.) into a designated hazardous waste bag or container.
 - Seal and label the container as "Debris contaminated with **1-Dimethylamino-2-propanol**."
 - Arrange for disposal through your EHS office.
- Decontamination and Reporting:
 - Wipe the spill area with a suitable decontaminating solution and then with soap and water.
 - Report the spill to your supervisor and EHS office, regardless of size, to ensure proper documentation.

Visualizations



[Click to download full resolution via product page](#)

Caption: Waste disposal decision workflow for **1-dimethylamino-2-propanol**.

[Click to download full resolution via product page](#)

Caption: Logical flow for responding to a **1-dimethylamino-2-propanol** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. echemi.com [echemi.com]
- 3. (S)-(+)-1-Dimethylamino-2-propanol | C5H13NO | CID 6950248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. laballey.com [laballey.com]
- 6. epa.gov [epa.gov]
- 7. dtsc.ca.gov [dtsc.ca.gov]
- 8. acs.org [acs.org]
- 9. itwreagents.com [itwreagents.com]
- 10. 1-Dimethylamino-2-propanol | 108-16-7 [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. chemicals.co.uk [chemicals.co.uk]
- To cite this document: BenchChem. [Technical Support Center: Safe Disposal of 1-Dimethylamino-2-propanol Waste]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b140979#safe-disposal-of-1-dimethylamino-2-propanol-waste>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com